

Proper Disposal of Guanosine-5'-triphosphate Disodium Salt: A Safety and Operational Guide

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Compound of Interest

Compound Name: *Guanosine-5'-triphosphate
disodium salt*

Cat. No.: *B15603311*

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This guide provides essential safety and logistical information for the proper disposal of **Guanosine-5'-triphosphate disodium salt** (GTP disodium salt), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

Guanosine-5'-triphosphate disodium salt is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard.[1] However, it is recommended to handle the compound with care, adhering to good laboratory practices. Some safety data sheets indicate that it may cause irritation upon contact with skin or eyes, and may be harmful if ingested or inhaled.[2]

In the event of exposure, the following first-aid measures should be taken:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention if irritation persists.[1][3]
- Skin Contact: Wash the affected area immediately with soap and plenty of water, removing any contaminated clothing.[1][3]
- Ingestion: Rinse the mouth with water and seek medical attention.[1][3]

- Inhalation: Move the individual to fresh air. If they feel unwell, seek medical attention.[1][3]

Quantitative Data and Hazard Summary

Parameter	Information
Chemical Name	Guanosine-5'-triphosphate disodium salt
Synonyms	GTP disodium salt, 5'-GTP disodium salt
CAS Number	56001-37-7[1][2][3]
Molecular Formula	$C_{10}H_{14}N_5Na_2O_{14}P_3 \cdot xH_2O$ [3]
Appearance	White to off-white powder/solid[1][3][4]
Odor	Odorless[1][3]
Melting Point	180 °C / 356 °F[1][3]
Solubility	Soluble in water
Stability	Stable under normal conditions[1][3]
Incompatible Materials	Strong oxidizing agents[1][3]

Experimental Protocols

Spill Cleanup Protocol

In the event of a spill of solid **Guanosine-5'-triphosphate disodium salt**, follow these steps:

- Ensure Safety: Evacuate non-essential personnel from the immediate area and ensure adequate ventilation.
- Wear Appropriate PPE: At a minimum, wear safety goggles, gloves, and a lab coat. For larger spills of fine powder, respiratory protection may be necessary.
- Contain the Spill: Prevent the powder from becoming airborne.
- Clean the Spill: Gently sweep or vacuum the solid material.[5][6] Avoid creating dust.[3] Place the collected material into a sealed and appropriately labeled container for chemical

waste disposal.

- Decontaminate the Area: Clean the spill area with soap and water.

Disposal Procedures

Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste and must consult local, regional, and national regulations to ensure proper classification and disposal.^[3]^[6]

Disposal of Solid **Guanosine-5'-triphosphate Disodium Salt** Waste

- Segregation: Separate solid GTP disodium salt waste, including contaminated items like weigh boats and pipette tips, from other laboratory waste.
- Containment: Place the solid waste into a clearly labeled, sealed, and durable waste container.
- Labeling: Label the container as "Chemical Waste" and include the full chemical name, "**Guanosine-5'-triphosphate disodium salt.**"
- Disposal: For non-hazardous waste, some institutional guidelines may permit disposal in the regular trash.^[7] However, it is crucial to confirm this with your institution's environmental health and safety (EHS) department.

Disposal of Liquid **Guanosine-5'-triphosphate Disodium Salt** Waste

- Segregation: Keep liquid solutions of GTP disodium salt separate from other chemical waste streams.
- Neutralization (if necessary): Most GTP disodium salt solutions are near a neutral pH. If the solution is acidic or basic, it should be neutralized before disposal.
- Disposal Options: For small quantities of non-hazardous nucleotide solutions, disposal down the sanitary sewer with copious amounts of water may be acceptable.^[7] Do not pour large, concentrated quantities down the drain.^[7] Always consult your local and institutional regulations before disposing of any chemical waste down the drain.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Guanosine-5'-triphosphate disodium salt**.



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Caption: Disposal decision workflow for **Guanosine-5'-triphosphate disodium salt**.

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